

# A Comprehensive Technical Guide to 3-Methyl-2-heptanol

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## Compound of Interest

Compound Name: 3-Methyl-2-heptanol

Cat. No.: B1607020

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## Introduction

**3-Methyl-2-heptanol**, a secondary alcohol, is a chiral organic compound with applications in various fields of chemical research and industry. This technical guide provides an in-depth overview of its chemical identity, physicochemical properties, and a representative synthetic protocol. The information is curated to be a valuable resource for professionals in research, and drug development.

## Chemical Identity

The standardized nomenclature and registry number for **3-Methyl-2-heptanol** are as follows:

- IUPAC Name: 3-methylheptan-2-ol[1]
- CAS Number: 31367-46-1[1][2][3]

## Physicochemical Properties

A summary of the key physicochemical properties of **3-Methyl-2-heptanol** is presented in the table below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	[1][4]
Molecular Weight	130.23 g/mol	[1]
Boiling Point	165.00 to 167.00 °C @ 760.00 mm Hg	[5]
Flash Point	148.00 °F (64.20 °C) (Closed Cup)	[5]
Vapor Pressure	0.604 mmHg @ 25 °C (estimated)	[5]
XlogP3-AA	2.7 (estimated)	[5]
Appearance	Colorless clear liquid (estimated)	[5]

## Experimental Protocols

### Representative Synthesis: Grignard Reaction

The synthesis of **3-Methyl-2-heptanol** can be achieved through various organic synthesis routes. A common and effective method is the Grignard reaction, which involves the reaction of an organomagnesium halide with an aldehyde. Below is a representative protocol adapted from the synthesis of a structurally similar alcohol.

Reaction:

Materials and Equipment:

- 2-Bromopentane
- Magnesium turnings
- Acetaldehyde
- Anhydrous diethyl ether

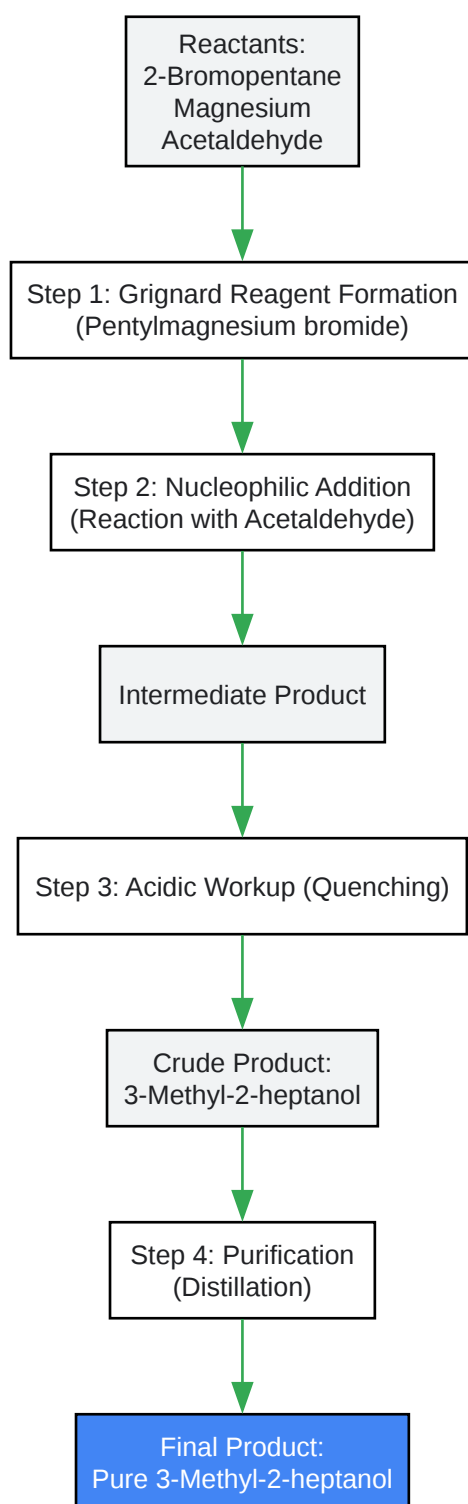
- 5% aqueous NaOH solution
- Anhydrous magnesium sulfate
- Round-bottom flask with a reflux condenser and a dropping funnel
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- **Preparation of the Grignard Reagent:** In a flame-dried round-bottom flask equipped with a reflux condenser and a dropping funnel, place magnesium turnings. Add a solution of 2-bromopentane in anhydrous diethyl ether dropwise to the magnesium turnings. The reaction is initiated, which is evident by the formation of bubbles. The mixture is then refluxed until most of the magnesium has reacted to form the Grignard reagent (pentylmagnesium bromide).
- **Reaction with Acetaldehyde:** The Grignard reagent solution is cooled in an ice bath. A solution of acetaldehyde in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is exothermic and should be controlled by the rate of addition.
- **Quenching and Extraction:** After the addition is complete, the reaction mixture is stirred for an additional hour at room temperature. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid. The organic layer is separated using a separatory funnel. The aqueous layer is extracted with diethyl ether.
- **Washing and Drying:** The combined organic layers are washed with a 5% aqueous NaOH solution and then with brine. The organic layer is dried over anhydrous magnesium sulfate.
- **Purification:** The diethyl ether is removed by distillation. The resulting crude **3-Methyl-2-heptanol** is then purified by fractional distillation under reduced pressure.

## Logical Relationships in Synthesis

The synthesis of **3-Methyl-2-heptanol** via a Grignard reaction can be visualized as a logical workflow. The following diagram illustrates the key steps and transformations in this synthetic pathway.



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Caption: Workflow for the Grignard Synthesis of **3-Methyl-2-heptanol**.

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## References

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